

In-depth Technical Guide: The Discovery and History of Allyloxymethoxytriglycol

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Compound of Interest

Compound Name: 2,5,8,11-Tetraoxatetradec-13-ene

Cat. No.: B010315

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Following a comprehensive review of publicly available scientific literature and chemical databases, it has been determined that "Allyloxymethoxytriglycol" is not a recognized chemical compound. No records of its discovery, synthesis, history, or any associated research were found.

The search for this compound across various scientific and patent databases yielded no direct matches. The components of the name—"allyloxy," "methoxy," and "triglycol"—suggest a potential chemical structure, but no such molecule is described or indexed under this name in the current body of scientific knowledge.

It is possible that "Allyloxymethoxytriglycol" may be a highly specific or internal research codename, a trade name not widely disclosed, or a misnomer of a different, recognized compound. The provided search results identified related but distinct molecules, such as:

- Allyl Glycidyl Ether: A compound used in the synthesis of other chemicals.[\[1\]](#)
- 1,2,3-trimethoxy-5-allylbenzene (Elemicin): A natural compound found in certain plants with insecticidal properties.[\[2\]](#)
- 1-ALLYLOXY-3-METHOXY-ANTHRAQUINONE: A rare chemical offered for early discovery research.[\[3\]](#)

These related compounds, while sharing some structural motifs suggested by the queried name, are chemically distinct and do not correspond to "Allyloxymethoxytriglycol."

Due to the absence of any data, a technical guide on the discovery, history, experimental protocols, and signaling pathways of "Allyloxymethoxytriglycol" cannot be constructed. No quantitative data is available to be summarized, and no experimental workflows or signaling pathways involving this compound have been described.

Therefore, the core requirements of the request, including data presentation in tables and the creation of Graphviz diagrams, cannot be fulfilled. Should "Allyloxymethoxytriglycol" be a proprietary or otherwise non-publicly documented compound, information would be restricted to internal documentation of the discovering entity.

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References

- 1. CN103333137A - Method for synthesizing allyl glycidyl ether - Google Patents
[patents.google.com]
- 2. CN104230681A - Preparation method of 1,2,3-trimethoxy-5-allylbenzene - Google Patents
[patents.google.com]
- 3. 1-ALLYLOXY-3-METHOXY-ANTHRAQUINONE AldrichCPR | Sigma-Aldrich
[sigmaaldrich.com]
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